An In-Depth Technical Guide to 3-Phenylbenzenesulfonyl Chloride

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Compound of Interest

Compound Name:	*3-Phenylbenzenesulfonyl chloride*
CAS No.:	*65685-01-0*
Cat. No.:	*B1350765*

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Abstract: This technical guide provides a comprehensive overview of **3-Phenylbenzenesulfonyl chloride** (also known as Biphenyl-3-sulfonyl chloride), a pivotal reagent in modern organic and medicinal chemistry. The document delineates its core physicochemical properties, with a focus on its molecular weight and its implications in stoichiometric calculations. Detailed methodologies for its synthesis, purification, and subsequent chemical transformations are presented, underscored by mechanistic insights and field-proven protocols. This guide is intended for researchers, chemists, and drug development professionals seeking to leverage the unique reactivity of this compound in their synthetic endeavors.

Core Physicochemical Properties

3-Phenylbenzenesulfonyl chloride is a bifunctional aromatic compound featuring a reactive sulfonyl chloride group and a biphenyl backbone. These structural elements confer a unique reactivity profile, making it a valuable building block in synthetic chemistry.[1] Its identity and purity are defined by a combination of its physical constants and spectroscopic data. The molecular weight, in particular, is a fundamental parameter for all quantitative experimental work.

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A summary of its key properties is presented below for rapid reference.

Table 1: Physicochemical Data for **3-Phenylbenzenesulfonyl Chloride**

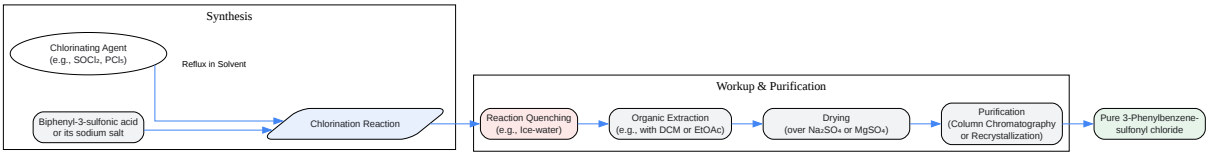
Property	Value	Source(s)
Molecular Weight	252.72 g/mol	[1]
Molecular Formula	$C_{12}H_9ClO_2S$	[1]
CAS Number	65685-01-0	[1]
Appearance	Light yellow to yellow solid	[1]
Melting Point	42-48 °C	[1]
Boiling Point	397.8 ± 21.0 °C (Predicted)	[2]
Purity	≥ 95% (NMR)	[1]

The molecular weight of 252.72 g/mol is the cornerstone for accurate reagent measurement, ensuring precise stoichiometric control in reactions, which is critical for maximizing yield and minimizing byproduct formation.[1]

Molecular Structure and Spectroscopic Profile

The structural arrangement of **3-Phenylbenzenesulfonyl chloride** dictates its chemical behavior. The electron-withdrawing nature of the sulfonyl chloride group activates the biphenyl ring, while also serving as the primary site of reaction.

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Caption: Generalized workflow for the synthesis and purification of aryl sulfonyl chlorides.

Exemplary Laboratory Protocol: Synthesis from Sodium Biphenyl-3-sulfonate

This protocol is adapted from established methods for converting sulfonic acid salts to sulfonyl chlorides. [3] Causality: The conversion relies on a nucleophilic substitution reaction at the phosphorus or sulfur center of the chlorinating agent. Phosphorus pentachloride (PCl_5) or thionyl chloride ($SOCl_2$) are effective for this transformation. The reaction is typically driven to completion by heating under reflux.

Step-by-Step Methodology:

- Drying: Thoroughly dry sodium biphenyl-3-sulfonate in vacuo at 120-140 °C for at least 4 hours. Moisture is detrimental to the reaction, as it consumes the chlorinating agent.
- Reaction Setup: In a flame-dried, three-neck round-bottom flask equipped with a reflux condenser and a nitrogen inlet, combine the dried sodium biphenyl-3-sulfonate (1.0 eq) with phosphorus oxychloride (1.2 eq). [3]3. Heating: Heat the mixture in an oil bath to 170-180 °C. [3]The high temperature is necessary to drive the reaction forward. Maintain heating for 12-15 hours. The mixture will become a thick paste.

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- Quenching: Cool the reaction flask to room temperature, then carefully to 0 °C in an ice bath. Slowly and cautiously pour the reaction mixture onto crushed ice. Sulfonyl chlorides are reactive towards water, but this hydrolysis is slow in cold water, allowing for isolation. [4]5. Extraction: Transfer the aqueous mixture to a separatory funnel and extract the product with an organic solvent such as dichloromethane or diethyl ether (3x volumes).

- Washing: Wash the combined organic layers with cold water and then with a saturated brine solution to remove inorganic impurities.

- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: The resulting crude product can be purified by silica gel column chromatography using a hexane/ethyl acetate gradient to yield the pure **3-Phenylbenzenesulfonyl chloride** as a light-yellow solid. [2]

Chemical Reactivity and Key Applications

The primary utility of **3-Phenylbenzenesulfonyl chloride** lies in its role as an electrophilic agent for introducing the biphenyl-3-sulfonyl group into other molecules. [1]This functionality is crucial in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers. [1]

Formation of Sulfonamides

The most common reaction is with primary or secondary amines to form sulfonamides. This reaction is fundamental in medicinal chemistry, as the sulfonamide group is a key pharmacophore in many drug classes. [5][6]

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